

Handling and disposal procedures for 2-Fluoropropan-1-ol

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Compound of Interest

Compound Name: 2-Fluoropropan-1-ol

Cat. No.: B3041831

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Application Notes and Protocols for 2-Fluoropropan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and disposal of **2-Fluoropropan-1-ol** (CAS No: 3824-87-1). Adherence to these protocols is critical for ensuring personnel safety and regulatory compliance in a laboratory setting.

Chemical and Physical Properties

2-Fluoropropan-1-ol is a flammable liquid that requires careful handling.^{[1][2]} Its key properties and hazard classifications are summarized below.

Property	Value	Reference
CAS Number	3824-87-1	[1][2][3]
Molecular Formula	C ₃ H ₇ FO	[2][3][4]
Molecular Weight	78.09 g/mol	[2][3][4]
Physical State	Liquid	[1]
Classification	Flammable Liquid, Category 3	[1][2]

Hazard Identification and Classification

It is crucial to be aware of the hazards associated with **2-Fluoropropan-1-ol** before handling.

Hazard Class	GHS Code	Signal Word
Flammable liquid and vapor	H226	Warning
Harmful if swallowed	H302	Warning
Causes skin irritation	H315	Warning
Causes serious eye irritation	H319	Warning
May cause respiratory irritation	H335	Warning

Data sourced from aggregated GHS information.[\[4\]](#)[\[5\]](#)

Experimental Protocols

Protocol 1: Safe Handling and Storage

Objective: To outline the necessary precautions for handling and storing **2-Fluoropropan-1-ol** to minimize exposure and safety risks.

1.1. Engineering Controls:

- Handle the chemical in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[6\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)[\[2\]](#)

1.2. Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[1\]](#)

- Hand Protection: Handle with chemical-impermeable gloves (e.g., nitrile or Viton). Gloves must be inspected prior to use. Wash and dry hands after handling.[1][7]
- Body Protection: Wear a fire/flammable resistant, impervious laboratory coat.[1]

1.3. Handling Procedures:

- Avoid contact with skin and eyes.[1]
- Avoid inhalation of vapor or mist.[8]
- Keep away from all sources of ignition, including heat, sparks, and open flames.[1][2] No smoking is permitted in the handling area.[1][2]
- Use non-sparking tools to prevent ignition.[1][2]
- Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[1][2]

1.4. Storage Procedures:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- Keep the container cool.[1][2]
- Store away from incompatible materials such as strong oxidizing agents.[6]

Protocol 2: Spill Response

Objective: To provide a clear procedure for managing spills of **2-Fluoropropan-1-ol** safely and effectively.

2.1. Small Spills:

- Evacuate: Alert personnel in the immediate area.
- Control Ignition Sources: Immediately remove all sources of ignition from the spill area.[1]
- Ventilate: Ensure adequate ventilation.

- Contain: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[\[1\]](#)
- Absorb: Cover the spill with an inert, non-combustible absorbent material such as vermiculite, sand, or earth.[\[7\]](#)[\[8\]](#)
- Collect: Using non-sparking tools, carefully collect the absorbed material and place it into a suitable, closed, and labeled container for hazardous waste disposal.[\[1\]](#)[\[9\]](#)
- Decontaminate: Clean the spill area with a suitable solvent, followed by washing with soap and water.[\[7\]](#) Dispose of all cleanup materials as hazardous waste.[\[7\]](#)

2.2. Large Spills:

- Evacuate: Evacuate all non-essential personnel from the area immediately.[\[1\]](#) Keep people away from and upwind of the spill.[\[1\]](#)
- Contact Emergency Response: Immediately contact your institution's Environmental Health and Safety (EHS) office or emergency response team.[\[7\]](#)
- Isolate: Isolate the area and prevent entry.
- Ventilate: If safe to do so, increase ventilation to the area.

Protocol 3: First Aid Measures

Objective: To provide immediate first aid instructions in case of accidental exposure to **2-Fluoropropan-1-ol**.

- Inhalation: Move the victim to fresh air.[\[1\]](#) If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[10\]](#)
- Skin Contact: Immediately take off all contaminated clothing.[\[1\]](#) Rinse the affected skin with large amounts of water, and wash with soap and water.[\[1\]](#)[\[10\]](#) Consult a doctor if irritation persists.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of pure water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#) Remove contact lenses if present and

easy to do. Seek immediate medical attention.[10]

- Ingestion: Do NOT induce vomiting.[1] Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

Protocol 4: Disposal Procedures

Objective: To ensure the compliant and safe disposal of **2-Fluoropropan-1-ol** waste.

4.1. Waste Segregation and Collection:

- Segregate: Classify **2-Fluoropropan-1-ol** waste as halogenated organic waste.[7] Do not mix with non-halogenated waste.
- Container Selection: Use a leak-proof, compatible container with a secure, tight-fitting lid.[7]
- Labeling: Clearly label the container with "Hazardous Waste," the full chemical name "**2-Fluoropropan-1-ol**," and an indication of its hazards (e.g., Flammable, Toxic).[7]

4.2. Waste Accumulation:

- Store the hazardous waste container in a designated and secure Satellite Accumulation Area (SAA).[7]
- The SAA must be in a well-ventilated area, away from heat and ignition sources.[7]
- Keep the waste container closed at all times, except when adding waste.[7]

4.3. Final Disposal:

- Arrange Pickup: Once the container is nearly full, arrange for a waste pickup with your institution's EHS office or a licensed hazardous waste disposal contractor.[7]
- Documentation: Complete all required waste disposal forms and documentation.[7]
- Disposal Method: The recommended method for disposal is high-temperature incineration at a licensed chemical destruction plant.[1][7]

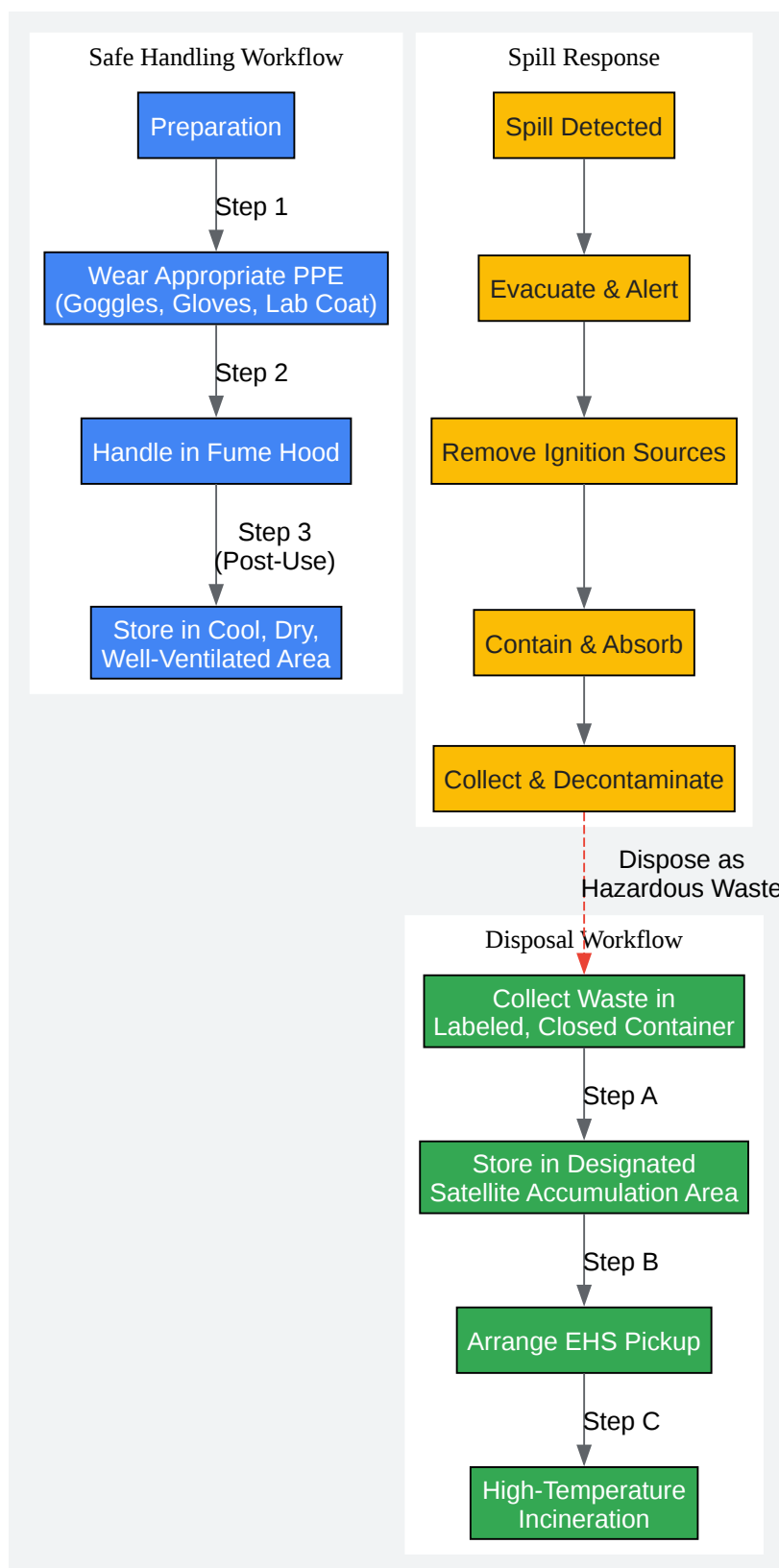
- Forbidden Methods:

- DO NOT pour **2-Fluoropropan-1-ol** down the drain.[\[7\]](#)
- DO NOT allow the chemical to evaporate in a fume hood as a means of disposal.[\[7\]](#)
- DO NOT dispose of this chemical in the regular trash.[\[7\]](#)

4.4. Empty Container Disposal:

- Empty containers can be triple-rinsed with a suitable solvent.[\[1\]](#) The rinsate must be collected and disposed of as hazardous waste.
- Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill, or incinerated if combustible.[\[1\]](#)

Visualized Workflows



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Caption: Workflow for handling, disposal, and spill response for **2-Fluoropropan-1-ol**.

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